

# chemical properties and structure of Idazoxan Hydrochloride

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## Compound of Interest

Compound Name: *Idazoxan Hydrochloride*

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## Idazoxan Hydrochloride: A Comprehensive Technical Guide

**Idazoxan Hydrochloride** is a potent and selective  $\alpha_2$ -adrenergic receptor antagonist that also exhibits complex interactions with imidazoline receptors. This dual activity has made it a valuable pharmacological tool for researchers in neuroscience, drug development, and related fields. This technical guide provides an in-depth overview of the chemical properties, structure, and pharmacological actions of **Idazoxan Hydrochloride**, complete with experimental methodologies and visual representations of its signaling pathways and experimental applications.

## Chemical Properties and Structure

**Idazoxan Hydrochloride** is a white to off-white solid.<sup>[1]</sup> Key quantitative data regarding its chemical and physical properties are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>13</sub> ClN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	240.69 g/mol	[1][2]
Melting Point	205-207 °C	[1]
Solubility	Water: Soluble to 100 mM. DMSO: Soluble.	[3][4]
pKa (Strongest Basic)	8.62	[5]
CAS Number	79944-56-2	[1][2]

## Pharmacological Profile

**Idazoxan Hydrochloride**'s primary mechanism of action is the competitive antagonism of  $\alpha$ 2-adrenergic receptors.[6] This blockade occurs at both presynaptic autoreceptors, which regulate norepinephrine release, and postsynaptic receptors.[1][7] By blocking the presynaptic  $\alpha$ 2-autoreceptors, Idazoxan inhibits the negative feedback mechanism that normally limits norepinephrine release, leading to an increase in synaptic norepinephrine concentrations.[7]

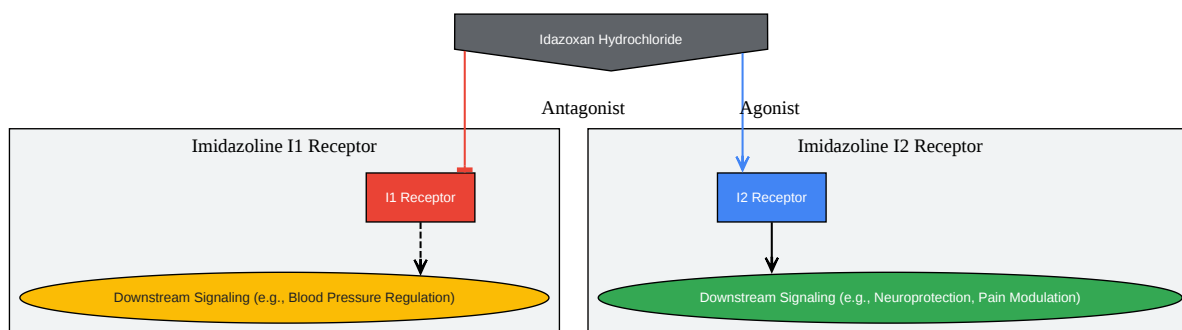
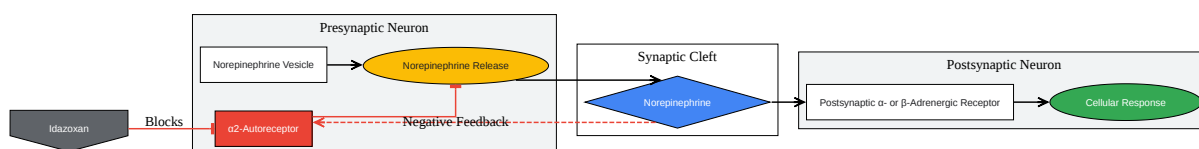
In addition to its well-characterized  $\alpha$ 2-antagonist activity, Idazoxan also binds to imidazoline receptors, exhibiting antagonist activity at the I<sub>1</sub> subtype and agonist activity at the I<sub>2</sub> subtype. [2][3] This interaction with imidazoline receptors contributes to its complex pharmacological profile and is an area of ongoing research.

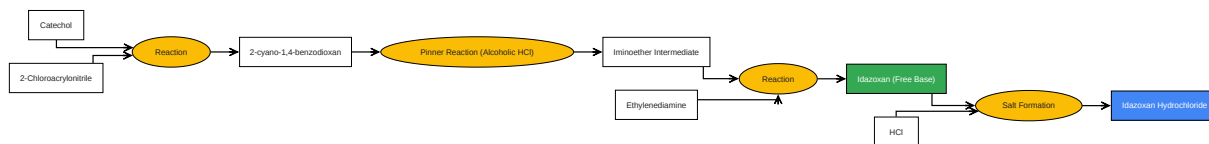
The table below summarizes the binding affinities of Idazoxan for various receptor subtypes.

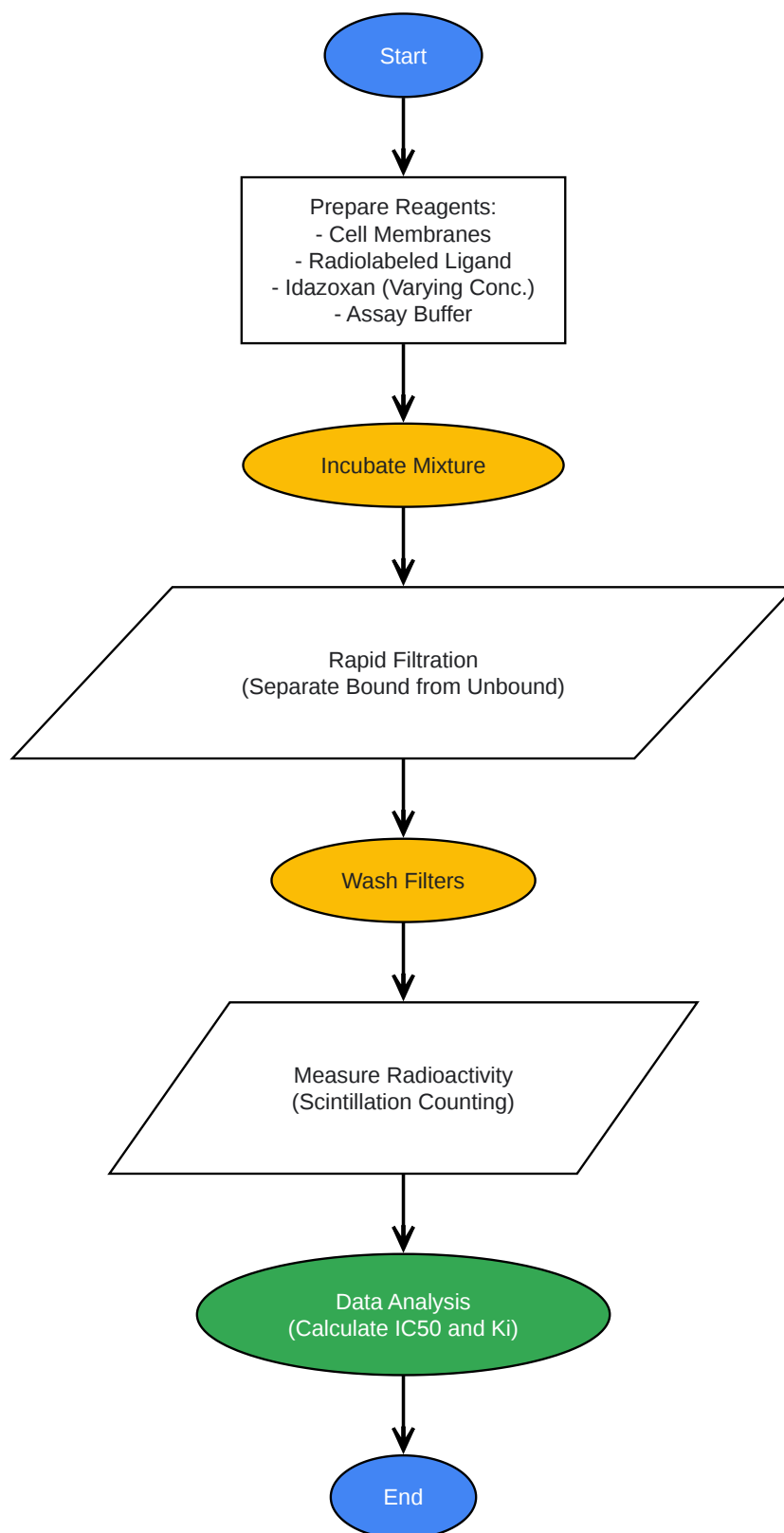
Receptor Subtype	Binding Affinity (pKi)	References
$\alpha$ 2A-Adrenergic	8.01	[2]
$\alpha$ 2B-Adrenergic	7.43	[2]
$\alpha$ 2C-Adrenergic	7.7	[2]
Imidazoline I <sub>1</sub>	5.90	[2]
Imidazoline I <sub>2</sub>	7.22	[2]

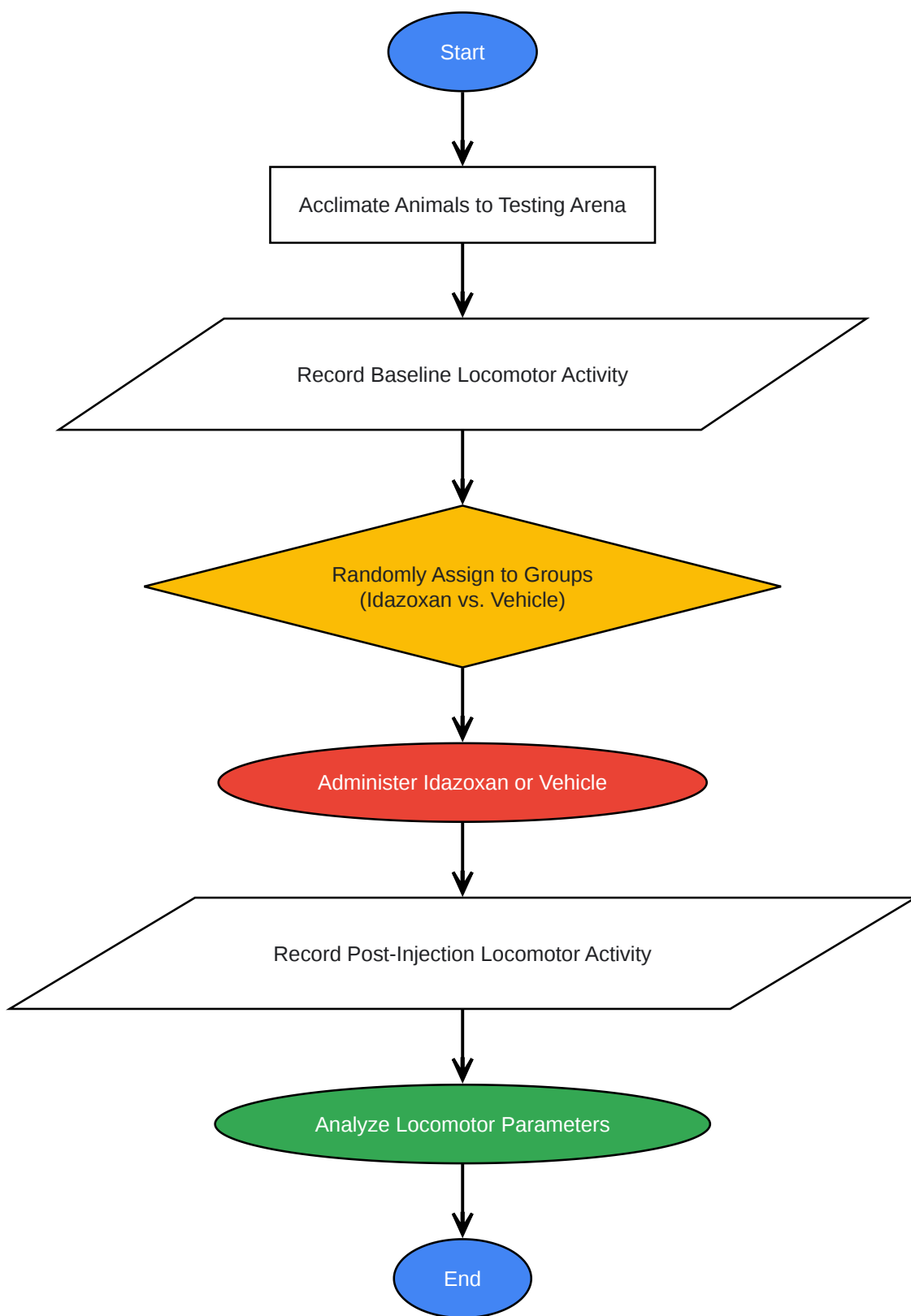
## Signaling Pathways

The multifaceted interactions of **Idazoxan Hydrochloride** with its target receptors initiate a cascade of downstream signaling events. The following diagrams illustrate these pathways.









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